

Application Notes & Protocols for (2,4-Difluorophenyl)(quinolin-3-yl)methanone

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Compound of Interest

Compound Name: (2,4-Difluorophenyl)(quinolin-3-yl)methanone

CAS No.: 1187167-12-9

Cat. No.: B6337546

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Abstract

This document provides a comprehensive guide for the safe and effective handling and storage of **(2,4-Difluorophenyl)(quinolin-3-yl)methanone**. The protocols and recommendations outlined herein are designed for researchers, chemists, and laboratory professionals engaged in drug discovery and development. By synthesizing data from safety data sheets of analogous compounds, general principles of laboratory safety, and the known chemistry of quinoline and ketone moieties, this guide establishes a framework for minimizing risk and ensuring compound integrity. The core focus is on providing not just procedural steps, but the scientific rationale behind them, fostering a culture of safety and experimental reproducibility.

Compound Profile & Significance

(2,4-Difluorophenyl)(quinolin-3-yl)methanone is a heterocyclic aromatic ketone. Its structure is significant in medicinal chemistry for several reasons:

- **Quinoline Scaffold:** The quinoline ring is a "privileged" structure in drug discovery, found in numerous bioactive compounds and pharmaceuticals, valued for its ability to interact with

biological targets.[1][2]

- Difluorophenyl Moiety: The inclusion of fluorine atoms can significantly alter a molecule's metabolic stability, lipophilicity, and binding affinity to target proteins.[3]
- Ketone Linker: The ketone group serves as a rigid linker and a potential hydrogen bond acceptor, influencing the compound's three-dimensional conformation and interaction with biological macromolecules.

Given these features, this compound is likely to be investigated as an intermediate or a final candidate in programs targeting a wide range of diseases. Proper handling is therefore critical to ensure the validity of experimental results and the safety of personnel.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₁₆ H ₉ F ₂ NO	ChemScene[4]
Molecular Weight	269.25 g/mol	ChemScene[4]
Appearance	White to off-white crystalline powder or solid	Inferred from similar compounds[5]
Purity	≥97% (Typical)	ChemScene[4]
Storage Temperature	2-8°C, Sealed, Dry	ChemScene[4][6]

Hazard Identification and Risk Assessment

While a specific, comprehensive Safety Data Sheet (SDS) for **(2,4-Difluorophenyl)(quinolin-3-yl)methanone** is not publicly available, a robust risk assessment can be constructed by evaluating the hazards associated with its structural components and related molecules.

Primary Hazards:

- Inhalation: As a fine powder, the compound poses a risk of respiratory tract irritation.[7][8]
- Skin/Eye Contact: May cause skin and serious eye irritation.[8][9] Aromatic ketones and halogenated compounds can be irritants.

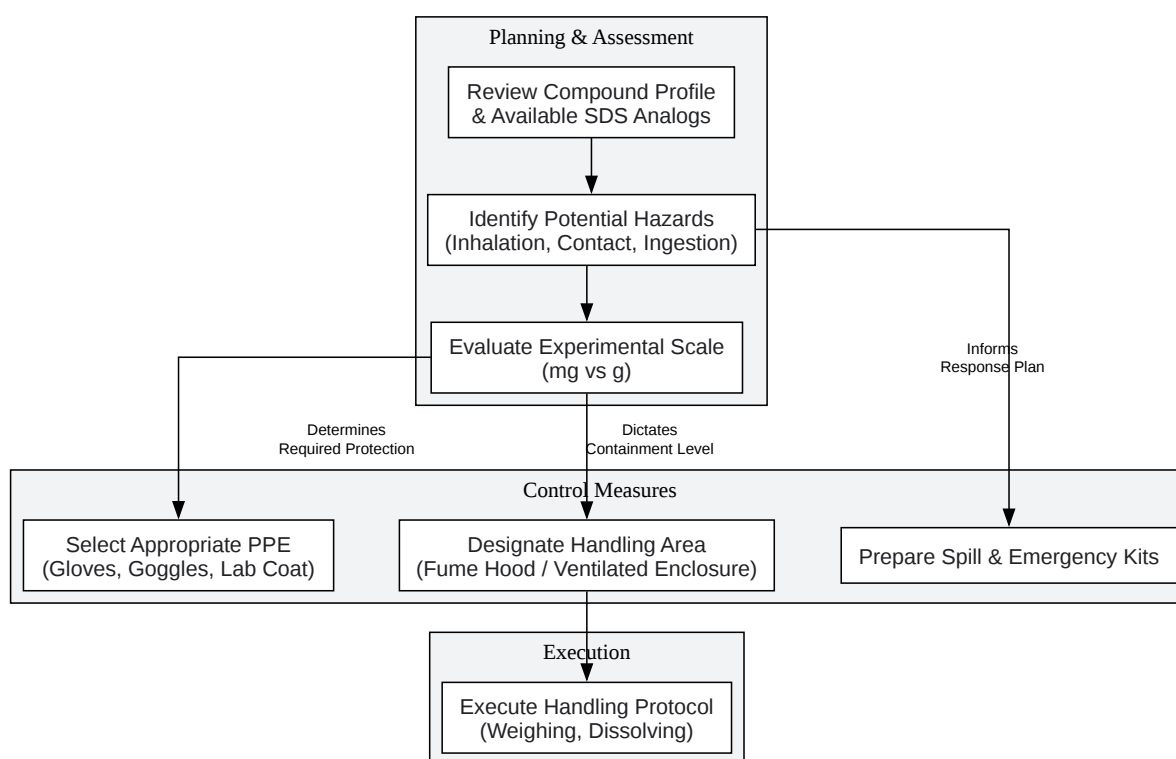
- Ingestion: May be harmful if swallowed.[9]

Stability & Reactivity:

- The compound is expected to be stable under recommended storage conditions.[7]
- Materials to Avoid: Strong oxidizing agents and strong acids, which could react with the quinoline nitrogen or ketone group.[7]
- Hazardous Decomposition Products: Upon combustion, it may produce toxic oxides of carbon (CO, CO₂) and nitrogen (NO_x), as well as hydrogen fluoride.[7]

Risk Assessment Workflow

A systematic approach to risk assessment should be performed before any handling of the compound.



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Caption: Risk assessment workflow for handling **(2,4-Difluorophenyl)(quinolin-3-yl)methanone**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the most critical barrier between the researcher and potential chemical exposure.[10]

PPE Item	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles (ANSI Z87.1 / EN 166)	Protects against accidental splashes or airborne dust particles.[11][12]
Hand Protection	Nitrile gloves	Provides chemical resistance against splashes. Double-gloving is recommended for handling larger quantities. Always check glove compatibility charts.[12][13]
Body Protection	Flame-resistant laboratory coat	Protects skin from spills and prevents contamination of personal clothing.[13][14]
Respiratory	Not required for small quantities in a fume hood. Use a NIOSH/MSHA-approved respirator with appropriate cartridges if engineering controls are insufficient or when handling large quantities. [7][13]	A certified chemical fume hood provides the primary respiratory protection by containing dust and aerosols. [10]

Protocols for Handling and Use

General Laboratory Practices

Adherence to fundamental safety practices is paramount.[14]

- Work Area: Always handle the solid compound within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.[7][10]

- Hygiene: Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[7][14]
- Avoid Contamination: Do not eat, drink, or smoke in the laboratory.[9][11] Keep personal items out of the handling area.[12]

Protocol: Weighing and Dispensing Solid Compound

Objective: To accurately weigh a desired amount of the solid compound while preventing contamination and exposure.

Materials:

- **(2,4-Difluorophenyl)(quinolin-3-yl)methanone** in its storage container
- Spatula
- Weigh paper or anti-static weigh boat
- Analytical balance inside a ventilated enclosure or fume hood
- Secondary container for transport

Procedure:

- Preparation: Don all required PPE. Ensure the analytical balance is clean, level, and tared.
- Equilibration: Allow the compound container to equilibrate to room temperature before opening. This crucial step prevents atmospheric moisture from condensing on the cold powder, which can affect weighing accuracy and compound stability.
- Dispensing: Inside the fume hood, carefully open the container. Use a clean spatula to transfer a small amount of the powder onto the weigh paper/boat on the balance.
 - Causality Note: Avoid generating dust by using slow, deliberate movements.[7] Fine powders can easily become airborne, creating an inhalation hazard.
- Measurement: Add or remove material until the target weight is achieved.

- **Containment:** Tightly reseal the primary container immediately after dispensing.
- **Transport:** Carefully fold the weigh paper or place the weigh boat into a labeled secondary container (e.g., a beaker or flask) before moving it from the balance to the experimental setup. This prevents spills during transit.
- **Cleanup:** Clean the spatula and balance area of any residual powder using a damp cloth or towel, followed by proper disposal of the cleaning materials as chemical waste.

Protocol: Preparation of a Stock Solution

Objective: To safely dissolve the weighed solid in a suitable solvent.

Materials:

- Weighed **(2,4-Difluorophenyl)(quinolin-3-yl)methanone** in its secondary container
- Appropriate volumetric flask
- Selected solvent (e.g., DMSO, DMF, DCM)
- Pipettes or graduated cylinders
- Vortex mixer or magnetic stirrer

Procedure:

- **Solvent Addition:** In the fume hood, carefully add the weighed solid to the volumetric flask. Add approximately 70-80% of the final desired solvent volume.
 - **Causality Note:** Adding the solid before the bulk of the solvent prevents it from clinging to the neck of the flask and ensures easier mixing.
- **Dissolution:** Cap the flask and mix using a vortex or magnetic stirrer until all solid has completely dissolved. Gentle warming may be required for some solvents, but this should be tested on a small scale first to ensure the compound's stability.

- **Final Volume:** Once dissolved, add the solvent to the calibration mark on the volumetric flask.
- **Homogenization:** Invert the capped flask several times to ensure the solution is homogeneous.
- **Labeling & Storage:** Transfer the solution to a properly labeled storage vial. The label must include the compound name, concentration, solvent, and date of preparation. Store as recommended, protecting from light if the compound is found to be light-sensitive.

Storage and Stability

Proper storage is essential for maintaining the purity and integrity of the compound over time.

Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C	Refrigeration slows the rate of potential degradation reactions. [4] [6]
Atmosphere	Tightly sealed container, preferably under an inert atmosphere (e.g., Argon, Nitrogen) for long-term storage.	Protects from atmospheric moisture and oxygen, which can react with sensitive functional groups. [7] [11]
Light	Store in an amber vial or in the dark.	Aromatic and quinoline-containing compounds can be susceptible to photodegradation.
Location	A well-ventilated, designated chemical storage cabinet or refrigerator. [7]	Ensures containment and prevents accidental exposure.

Chemical Incompatibility

Segregating incompatible chemicals is a cornerstone of laboratory safety to prevent dangerous reactions.[10]

Caption: Storage compatibility diagram for the title compound.

Emergency Procedures

Spill Response

For a small spill of the solid compound:

- Alert: Notify personnel in the immediate area.
- Isolate: Restrict access to the spill area.
- PPE: Wear appropriate PPE, including gloves, lab coat, and eye protection.
- Contain & Clean: Gently sweep up the powder and place it in a sealed container for hazardous waste disposal.[7] Avoid creating dust.[7] Clean the area with a wet paper towel, and dispose of the towel as hazardous waste.
- Ventilate: Ensure the area is well-ventilated.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[7][8]
- Skin Contact: Remove contaminated clothing. Wash skin immediately with plenty of soap and water. Seek medical attention if irritation develops.[7][9]
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7][9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][9]

Waste Disposal

All waste materials, including the compound itself, contaminated consumables (e.g., gloves, weigh papers, pipette tips), and empty containers, must be disposed of as hazardous chemical waste.[13][15] Follow all local, state, and federal regulations for chemical waste disposal.[10] Do not dispose of down the drain.[7][15]

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